Ethyl 14-pentadecenoate: A Technical Guide to Natural Sources and Occurrence

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Compound of Interest

Compound Name: *Ethyl 14-pentadecenoate*

Cat. No.: *B15547346*

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December 10, 2025

Abstract

Ethyl 14-pentadecenoate is a fatty acid ethyl ester of emerging interest. While direct evidence of its natural occurrence is limited, its parent fatty acid, 14-pentadecenoic acid, has been identified in specific plant species. This technical guide provides a comprehensive overview of the known and potential natural sources of **Ethyl 14-pentadecenoate**, with a focus on its precursor, 14-pentadecenoic acid, found in Nicotiana tabacum. Additionally, this document explores the unconfirmed presence of the ethyl ester in the Spodoptera frugiperda Sf9 insect cell line, a widely used platform for recombinant protein production. Detailed hypothetical experimental protocols for the isolation and identification of the parent fatty acid and its subsequent esterification are provided, alongside workflow diagrams to guide researchers in this area.

Introduction

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Fatty acid ethyl esters (FAEEs) are a class of neutral lipids formed by the esterification of fatty acids with ethanol. They are found in a variety of biological systems and are implicated in numerous physiological and pathological processes. **Ethyl 14-pentadecenoate**, with its terminal double bond, represents a specific unsaturated FAEE. The investigation into its natural sources is crucial for understanding its potential biological roles and for the development of novel therapeutic agents and biochemical probes. This guide synthesizes the current, albeit limited, knowledge on the natural occurrence of **Ethyl 14-pentadecenoate** and its precursors.

Natural Occurrence

Direct identification of **Ethyl 14-pentadecenoate** in natural sources is not well-documented in publicly available scientific literature. However, the presence of its parent carboxylic acid, 14-pentadecenoic acid, has been reported.

Plant Sources: Nicotiana tabacum

The primary documented natural source of the precursor to **Ethyl 14-pentadecenoate** is the tobacco plant, Nicotiana tabacum.

Quantitative Data:

Currently, there is a lack of specific quantitative data for 14-pentadecenoic acid in Nicotiana tabacum. While numerous studies have characterized the fatty acid profile of tobacco seeds and leaves, they have predominantly focused on the more abundant fatty acids. The major fatty acids identified in Nicotiana tabacum are summarized in the table below for context. The presence of 14-pentadecenoic acid has been noted, but its concentration is likely low compared to the major components[1][2][3][4][5].

Fatty Acid	Typical Percentage in Seed Oil
Linoleic Acid (C18:2)	70.6% - 74.4%[2][3]
Oleic Acid (C18:1)	11.2% - 17.1%[2][3]
Palmitic Acid (C16:0)	7.9% - 10.2%[2][3]
Stearic Acid (C18:0)	1.8% - 3.1%[2][3]
14-Pentadecenoic Acid (C15:1)	Reported, but not quantified[6]

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Insect-Related Sources: Spodoptera frugiperda (Sf9) Cells

A single commercial supplier has listed Spodoptera frugiperda Sf9 insect cells as a source of **Ethyl 14-pentadecenoate**. However, this claim is not substantiated by primary scientific literature. Extensive lipid profiling of Sf9 cells has been conducted, and while these studies provide detailed fatty acid compositions, they do not specifically mention 14-pentadecenoic acid or its ethyl ester. It is possible that the compound is present in trace amounts, or that its production is dependent on specific culture conditions or genetic modifications not detailed in the available research. The general fatty acid composition of Sf9 cells is provided below.

Fatty Acid	Relative Abundance
Oleic Acid (C18:1)	Major[7][8]
Palmitoleic Acid (C16:1)	Major[7][8]
Stearic Acid (C18:0)	Major[7][8]
Palmitic Acid (C16:0)	Abundant[9]

Experimental Protocols

Given the absence of direct isolation protocols for **Ethyl 14-pentadecenoate** from a natural source, the following sections outline a hypothetical, yet robust, experimental approach. This involves the extraction of total lipids from Nicotiana tabacum, isolation of the 14-pentadecenoic acid fraction, and subsequent ethyl esterification.

Extraction of Total Lipids from Nicotiana tabacum Leaves or Seeds

This protocol is a standard method for the extraction of lipids from plant material.

- Sample Preparation: Collect fresh leaves or seeds of Nicotiana tabacum. Lyophilize the plant material to remove water and then grind into a fine powder.
- Solvent Extraction:

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- Transfer a known mass (e.g., 10 g) of the dried powder to a flask.
- Add a chloroform:methanol mixture (2:1, v/v) at a ratio of 20 mL of solvent per gram of sample.
- Homogenize the mixture using a high-speed blender for 2 minutes.
- Agitate the slurry on an orbital shaker for 1 hour at room temperature.

- Phase Separation:
  - Filter the homogenate through a Büchner funnel with Whatman No. 1 filter paper to remove solid plant material.
  - Transfer the filtrate to a separatory funnel.
  - Add 0.2 volumes of a 0.9% NaCl solution to the filtrate to induce phase separation.
  - Allow the mixture to stand until two distinct layers are formed.

- Lipid Recovery:
  - Collect the lower chloroform phase, which contains the total lipids.
  - Evaporate the solvent under a stream of nitrogen or using a rotary evaporator at a temperature below 40°C to yield the total lipid extract.

Saponification and Fatty Acid Methyl Ester (FAME) Preparation for Screening

To confirm the presence of 14-pentadecenoic acid, the total lipid extract can be converted to fatty acid methyl esters (FAMEs) for analysis by Gas Chromatography-Mass Spectrometry (GC-MS).

- Saponification:
  - Dissolve a portion of the total lipid extract in a solution of 0.5 M NaOH in methanol.

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- Heat the mixture at 100°C for 5-10 minutes in a sealed tube.

- Methylation:
  - After cooling, add boron trifluoride in methanol (14% BF3/MeOH).
  - Re-seal the tube and heat again at 100°C for 5 minutes.

- Extraction of FAMEs:
  - Cool the reaction mixture and add hexane and a saturated NaCl solution.
  - Vortex thoroughly and centrifuge to separate the phases.
  - The upper hexane layer containing the FAMEs is collected for GC-MS analysis.

GC-MS Analysis of FAMEs

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Column: A polar capillary column (e.g., DB-WAX or equivalent).
- Carrier Gas: Helium at a constant flow rate.
- Oven Program: A temperature gradient suitable for separating C14 to C20 FAMEs (e.g., initial temperature of 100°C, ramp to 240°C).
- Identification: The mass spectrum of the peak corresponding to m**ethyl 14-pentadecenoate** would be compared to a commercial standard and spectral libraries.

Preparative Isolation of 14-Pentadecenoic Acid

For the isolation of the free fatty acid, the saponified lipid extract (from step 3.2.1) would be acidified and the free fatty acids extracted.

- Acidification: After saponification and cooling, acidify the mixture to pH 1-2 with concentrated HCl.
- Extraction: Extract the free fatty acids with hexane or diethyl ether.

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- Purification: The free fatty acid mixture can be purified using preparative Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to isolate the 14-pentadecenoic acid fraction.

Synthesis of **Ethyl 14-pentadecenoate**

The isolated 14-pentadecenoic acid can be esterified to produce the target compound.

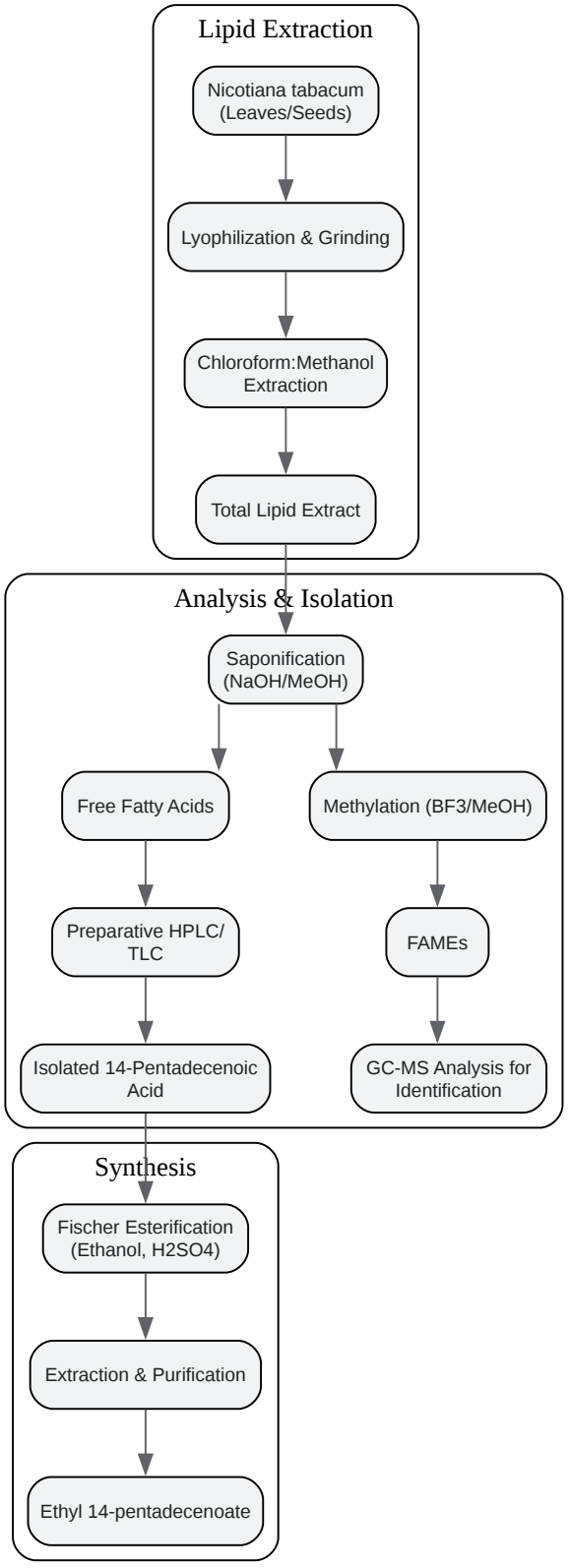
- Fischer Esterification:
  - Dissolve the isolated 14-pentadecenoic acid in a large excess of absolute ethanol.
  - Add a catalytic amount of a strong acid (e.g., concentrated sulfuric acid).
  - Reflux the mixture for several hours.
- Work-up:
  - After cooling, neutralize the excess acid with a weak base (e.g., sodium bicarbonate solution).
  - Extract the **Ethyl 14-pentadecenoate** with hexane.
  - Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
  - Evaporate the solvent to yield the final product.
- Purity Analysis: The purity of the synthesized **Ethyl 14-pentadecenoate** should be confirmed by GC-MS and NMR spectroscopy.

Visualizations

Experimental Workflow

The following diagram illustrates the proposed workflow for the isolation of 14-pentadecenoic acid from Nicotiana tabacum and its subsequent conversion to **Ethyl 14-pentadecenoate**.

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Caption: Workflow for isolation of 14-pentadecenoic acid and synthesis of its ethyl ester.

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Conclusion

The natural occurrence of **Ethyl 14-pentadecenoate** remains an area requiring further investigation. While its precursor, 14-pentadecenoic acid, has been identified in Nicotiana tabacum, quantitative data and specific roles of this fatty acid in the plant are yet to be elucidated. The potential presence of **Ethyl 14-pentadecenoate** in Sf9 insect cells is intriguing but requires direct scientific confirmation. The experimental protocols and workflows provided in this guide offer a foundational approach for researchers to isolate, identify, and synthesize this compound, thereby enabling further studies into its biological significance and potential applications in drug development and other scientific fields.

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- To cite this document: BenchChem. [Ethyl 14-pentadecenoate: A Technical Guide to Natural Sources and Occurrence]. BenchChem, [2026]. [Online PDF]. Available at:

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[https://www.benchchem.com/product/b15547346/docs#ethyl-14-pentadecenoate-a-technical-guide-to-natural-sources-and-occurrence]

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